

An In-Depth Technical Guide to the Solubility of 2,4-Dimethylquinoline

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Compound of Interest

Compound Name: 2,4-Dimethylquinoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,4-dimethylquinoline** in water and various organic solvents. The information contained herein is essential for professionals in drug development and scientific research, where precise solubility data is critical for experimental design, formulation, and toxicological studies.

Quantitative and Qualitative Solubility Data

The solubility of **2,4-dimethylquinoline** is a key physicochemical parameter. While quantitative data in many organic solvents is not widely published, this section summarizes the available experimental and predicted data.

Table 1: Solubility of **2,4-Dimethylquinoline** in Water and Organic Solvents

Solvent	Chemical Formula	Solubility	Temperature (°C)	Data Type
Water	H ₂ O	1.795 g/L	25	Experimental
Water	H ₂ O	0.6 g/L	Not Specified	Predicted[1]
Alcohol	R-OH	Soluble	Not Specified	Qualitative
Ether	R-O-R'	Soluble	Not Specified	Qualitative
Methanol	CH ₃ OH	Sparingly Soluble	Not Specified	Qualitative[2]
Chloroform	CHCl ₃	Slightly Soluble	Not Specified	Qualitative[2]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Slightly Soluble	Not Specified	Qualitative[2]

Note: "Soluble," "Slightly Soluble," and "Sparingly Soluble" are qualitative terms from chemical literature. For precise quantification, the experimental protocols outlined below are recommended.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility values, the following experimental methodologies are recommended. These protocols describe the equilibrium solubility determination using the shake-flask method, followed by quantification via UV-Vis Spectrophotometry or High-Performance Liquid Chromatography (HPLC).

This is the gold-standard method for determining the thermodynamic (equilibrium) solubility of a compound.

Materials:

- **2,4-Dimethylquinoline**
- Chosen solvent (e.g., ethanol, DMSO, water)

- Analytical balance
- Glass vials with PTFE-lined caps
- Thermostatic shaker or incubator with orbital shaking capabilities
- Centrifuge
- Syringe filters (0.22 μm , ensure compatibility with the solvent)
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **2,4-dimethylquinoline** to a glass vial. The excess solid is crucial to ensure that a saturated solution is formed and that undissolved solid remains at equilibrium.
- Solvent Addition: Accurately add a known volume of the desired solvent to the vial.
- Equilibration: Tightly seal the vial to prevent solvent evaporation. Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for at least 24 hours to allow the excess solid to settle. To separate the saturated solution from the excess solid, centrifuge the vial at a high speed (e.g., >10,000 x g) for 15-30 minutes.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. For further purification and to ensure no solid particulates are carried over, filter the supernatant through a 0.22 μm syringe filter.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the chosen analytical method (UV-Vis or HPLC).

- Quantification: Analyze the diluted sample using a pre-calibrated UV-Vis spectrophotometer or HPLC system to determine the concentration of **2,4-dimethylquinoline**.

A. UV-Vis Spectrophotometry

This method is suitable when **2,4-dimethylquinoline** has a distinct chromophore and the solvent does not interfere at the analytical wavelength.

- Wavelength Selection: Determine the wavelength of maximum absorbance (λ_{max}) for **2,4-dimethylquinoline** in the chosen solvent by scanning a dilute solution across a range of UV-Vis wavelengths.
- Calibration Curve Preparation:
 - Prepare a concentrated stock solution of **2,4-dimethylquinoline** with a known concentration in the solvent.
 - Perform serial dilutions of the stock solution to create a series of at least five calibration standards of known concentrations.
 - Measure the absorbance of each standard at the determined λ_{max} , using the pure solvent as a blank.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear, with a correlation coefficient (R^2) > 0.99.
- Sample Analysis: Measure the absorbance of the diluted saturated solution sample.
- Concentration Calculation: Use the equation of the line from the calibration curve to calculate the concentration of **2,4-dimethylquinoline** in the diluted sample. Remember to account for the dilution factor to determine the final solubility in the original saturated solution.

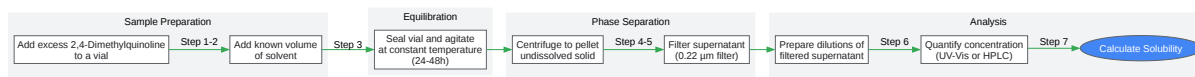
B. High-Performance Liquid Chromatography (HPLC)

HPLC is a highly accurate and specific method for quantification, especially in the presence of impurities.

- Method Development: Develop a suitable HPLC method (e.g., reverse-phase) capable of separating **2,4-dimethylquinoline** from any potential impurities. Key parameters to define include:
 - Column (e.g., C18)
 - Mobile phase composition and gradient
 - Flow rate
 - Injection volume
 - Detector wavelength
- Calibration Curve Preparation:
 - Prepare a stock solution and a series of at least five calibration standards as described for UV-Vis spectrophotometry.
 - Inject each standard into the HPLC system and record the peak area.
 - Plot a calibration curve of peak area versus concentration. The curve should be linear ($R^2 > 0.99$).
- Sample Analysis: Inject the diluted saturated solution sample into the HPLC system and record the peak area for **2,4-dimethylquinoline**.
- Concentration Calculation: Use the regression equation from the calibration curve to determine the concentration of **2,4-dimethylquinoline** in the diluted sample. Apply the dilution factor to calculate the final solubility.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Workflow for experimental solubility determination.

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